

comparative potency of 7,7-dimethyl-6-azaspiro[3.4]octane derivatives

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Compound of Interest

Compound Name: 7,7-Dimethyl-6-azaspiro[3.4]octane hydrochloride

CAS No.: 1955547-91-7

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An In-Depth Comparative Guide to the Potency of 2,6-Diazaspiro[3.4]octane Derivatives

The quest for novel therapeutic agents with improved efficacy and safety profiles has led medicinal chemists to explore unique three-dimensional molecular architectures. Among these, spirocyclic scaffolds have emerged as privileged structures, offering a rigid framework that can lead to enhanced target selectivity and improved pharmacokinetic properties. This guide provides a comprehensive comparison of the potency of 2,6-diazaspiro[3.4]octane derivatives, a promising class of compounds with diverse biological activities. We will delve into their synthesis, pharmacological profiles, and structure-activity relationships, supported by experimental data, to offer critical insights for researchers, scientists, and drug development professionals.

The Rise of Azaspirocyclic Scaffolds in Drug Discovery

Spirocycles, characterized by two rings sharing a single atom, introduce a defined three-dimensional geometry into molecules. This is in stark contrast to the often flat, two-dimensional

nature of many traditional drug molecules. The inherent rigidity of the spirocyclic core can pre-organize the substituents in a specific spatial arrangement, leading to a more favorable interaction with the target protein and, consequently, higher potency and selectivity. Furthermore, the introduction of a spirocyclic center can improve physicochemical properties, such as aqueous solubility and metabolic stability, which are crucial for drug development.[1]

The 2,6-diazaspiro[3.4]octane core, a fully saturated, high-Fsp3 scaffold, has recently gained significant attention in drug discovery. Its frequent appearance in compounds with diverse biological activities, including inhibitors of the hepatitis B capsid protein, menin-MLL1 interaction for cancer treatment, and VDAC1 for diabetes, underscores its potential as a versatile building block for novel therapeutics.[2]

Comparative Potency of 2,6-Diazaspiro[3.4]octane Derivatives in Antitubercular Applications

A notable application of the 2,6-diazaspiro[3.4]octane scaffold has been in the development of potent antitubercular agents. By linking the 5-nitrofuryl moiety to this spirocyclic core, researchers have developed compounds with significant efficacy against *Mycobacterium tuberculosis*, including multidrug-resistant strains.[2] The following table summarizes the in vitro inhibitory activities of a series of nitrofuran carboxamide derivatives based on the 2,6-diazaspiro[3.4]octane building block.

Compound ID	Molecular Periphery	MIC (µg/mL) against <i>M. tuberculosis</i> H37Rv
17	1,2,4-triazole	0.016
24	1,2,4-oxadiazole	>1
Other derivatives	Various azoles and other groups	Weakly active or inactive

Data extracted from a study on nitrofuran derivatives of 2,6-diazaspiro[3.4]octane.[2]

As the data indicates, the nature of the molecular periphery attached to the 2,6-diazaspiro[3.4]octane core plays a crucial role in determining the antitubercular potency. The 1,2,4-triazole derivative 17 displayed remarkable activity, with a minimal inhibitory

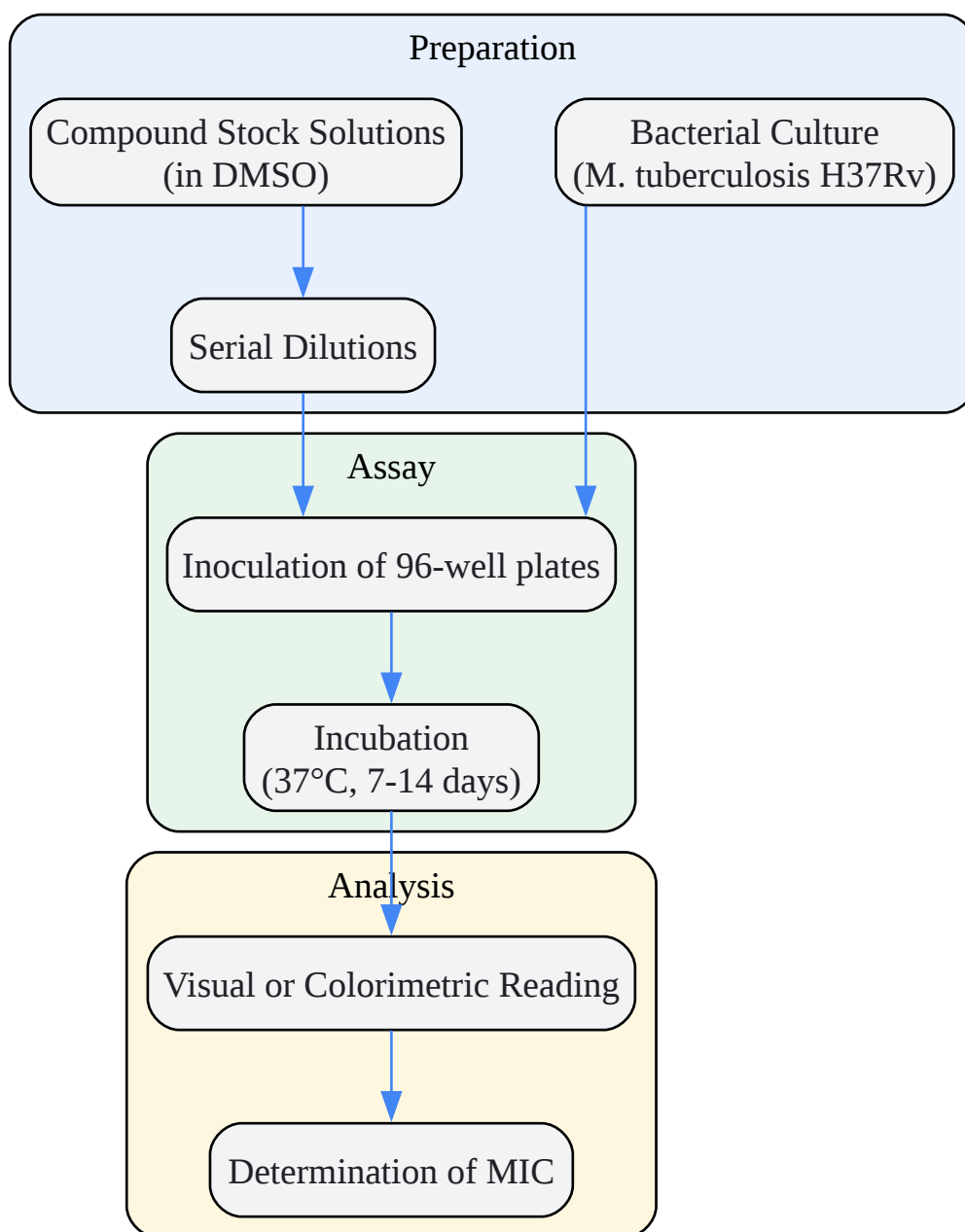
concentration (MIC) of 0.016 $\mu\text{g/mL}$, highlighting it as a promising lead compound for further development.[2] In contrast, the 1,2,4-oxadiazole derivative 24 and other analogs showed significantly weaker or no activity, underscoring the importance of fine-tuning the peripheral substituents to achieve optimal biological response.[2]

Experimental Protocols for Potency Determination

The determination of the antitubercular activity of the 2,6-diazaspiro[3.4]octane derivatives was performed using a standardized in vitro assay against the Mycobacterium tuberculosis H37Rv strain. A detailed, step-by-step methodology for such an assay is outlined below.

In Vitro Antitubercular Activity Assay

- **Preparation of Bacterial Culture:** A fresh culture of Mycobacterium tuberculosis H37Rv is grown in an appropriate liquid medium, such as Middlebrook 7H9 broth supplemented with oleic acid-albumin-dextrose-catalase (OADC), to mid-log phase.
- **Compound Preparation:** The test compounds are dissolved in a suitable solvent, typically dimethyl sulfoxide (DMSO), to create stock solutions of known concentrations. Serial dilutions are then prepared in the culture medium.
- **Microplate Assay:** The assay is performed in 96-well microplates. Each well is inoculated with the bacterial suspension and a specific concentration of the test compound. Control wells containing bacteria without any compound (positive control) and wells with medium only (negative control) are also included.
- **Incubation:** The microplates are incubated at 37°C for a period of 7 to 14 days, or until sufficient bacterial growth is observed in the positive control wells.
- **Determination of MIC:** The minimal inhibitory concentration (MIC) is determined as the lowest concentration of the compound that completely inhibits the visible growth of the bacteria. This can be assessed visually or by using a colorimetric indicator such as resazurin, which changes color in the presence of viable bacteria.



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Caption: A generalized workflow for determining the Minimal Inhibitory Concentration (MIC) of antitubercular compounds.

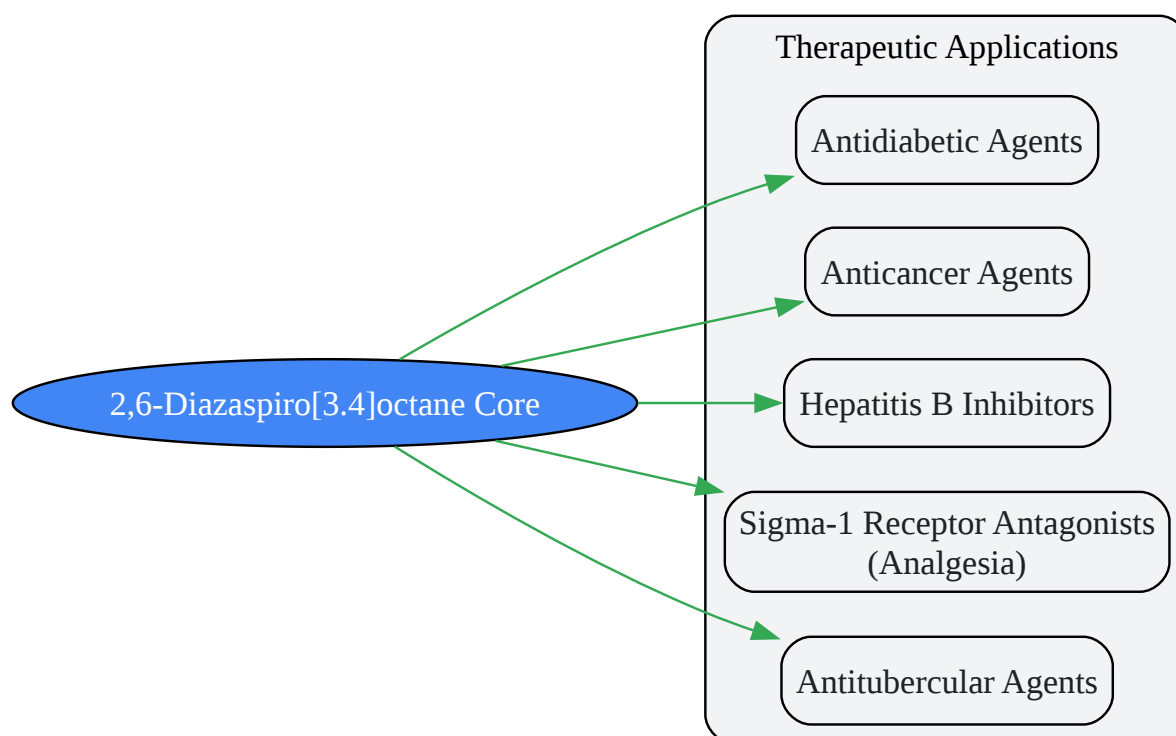
Structure-Activity Relationship (SAR) Insights

The limited dataset from the initial screening of 2,6-diazaspiro[3.4]octane derivatives provides some preliminary insights into the structure-activity relationship (SAR) for their antitubercular

activity. The stark difference in potency between the 1,2,4-triazole derivative (17) and the 1,2,4-oxadiazole derivative (24) suggests that the electronic and steric properties of the azole ring are critical for the interaction with the biological target.[2] The nitrogen-rich triazole ring may be involved in key hydrogen bonding interactions that are not possible with the oxadiazole ring. Further research with a broader range of derivatives is necessary to establish a more comprehensive SAR and to optimize the lead compound 17.

Broader Applications of Azaspiro[3.4]octane Derivatives

While the focus of this guide has been on the antitubercular activity of 2,6-diazaspiro[3.4]octane derivatives, it is important to note that this scaffold and its analogs have been explored for a variety of other therapeutic targets. For instance, derivatives of the related 2,6-diazaspiro[3.4]octan-7-one have been developed as potent sigma-1 receptor antagonists, which have shown promise in enhancing the analgesic effect of morphine and preventing tolerance.[3] This highlights the versatility of the azaspiro[3.4]octane core and its potential for the development of drugs for a wide range of diseases.



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Caption: Diverse therapeutic applications of the 2,6-diazaspiro[3.4]octane scaffold.

Conclusion

The 2,6-diazaspiro[3.4]octane scaffold represents a valuable and versatile platform for the design and development of novel therapeutic agents. The comparative analysis of its nitrofuran derivatives has revealed a highly potent antitubercular lead compound, demonstrating the potential of this scaffold in addressing infectious diseases. The unique three-dimensional structure of azaspirocycles offers significant advantages in achieving high potency and selectivity, and further exploration of the chemical space around the 2,6-diazaspiro[3.4]octane core is warranted. This guide provides a foundation for researchers and drug development professionals to build upon in their efforts to create the next generation of innovative medicines.

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